

Molecular structure and weight of Ethyl 3-oxo-3-(o-tolyl)propanoate

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Compound of Interest

Compound Name: Ethyl 3-oxo-3-(o-tolyl)propanoate

Cat. No.: B1585877

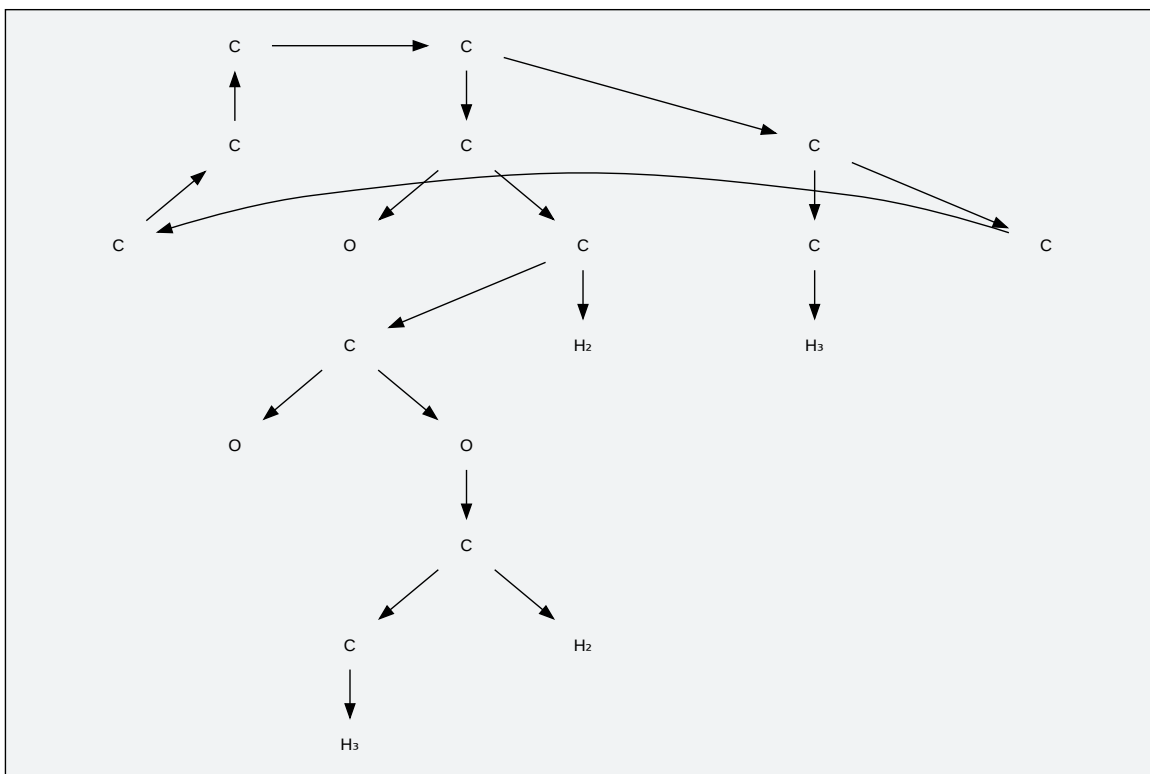
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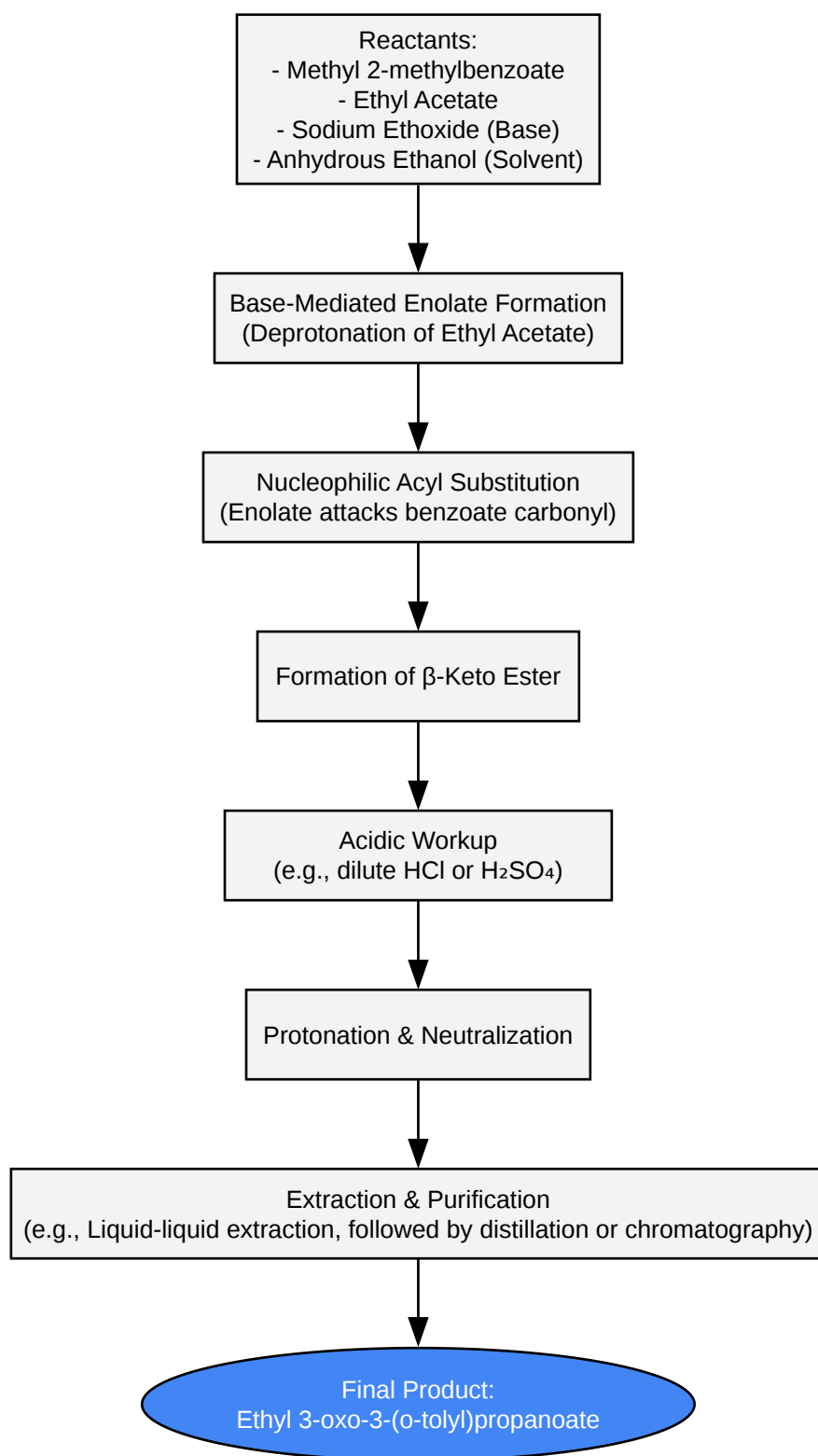
Core Molecular Identity and Physicochemical Properties

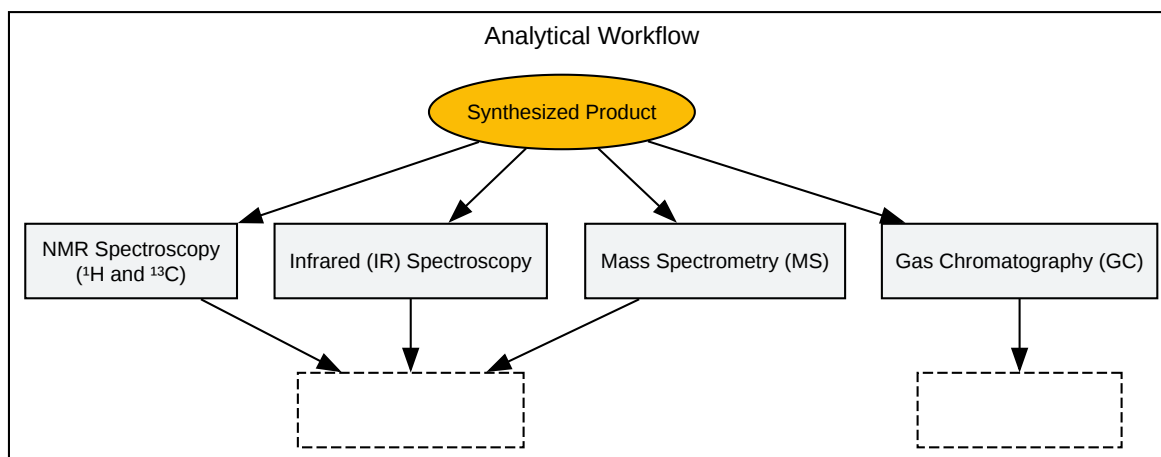
Ethyl 3-oxo-3-(o-tolyl)propanoate, also known by its IUPAC name ethyl 3-(2-methylphenyl)-3-oxopropanoate, is a dicarbonyl compound featuring an ethyl ester and an o-tolyl ketone moiety separated by a reactive methylene group.^[1] This structure is fundamental to its utility as a synthetic building block.

The central α -methylene protons exhibit significant acidity ($pK_a \approx 11$ in similar systems) due to the electron-withdrawing effects of the two flanking carbonyl groups. This characteristic is the cornerstone of its reactivity, allowing for facile deprotonation to form a stabilized enolate, which is a potent carbon nucleophile essential for carbon-carbon bond formation.^[2]

Molecular Structure Diagram







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References

- 1. Ethyl 3-oxo-3-(m-tolyl)propanoate [myskinrecipes.com]
- 2. benchchem.com [benchchem.com]
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